

# Essential Safety and Logistical Information for Handling NDI-101150

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## Compound of Interest

Compound Name: NDI-101150

Cat. No.: B15613597

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This document provides crucial safety protocols and logistical guidance for the handling and disposal of **NDI-101150**, a potent and selective oral inhibitor of hematopoietic progenitor kinase 1 (HPK1). Given that **NDI-101150** is an investigational compound with significant biological activity, adherence to stringent safety measures is paramount to ensure personnel safety and prevent exposure. The following procedures are based on best practices for handling potent pharmaceutical compounds in a laboratory setting.

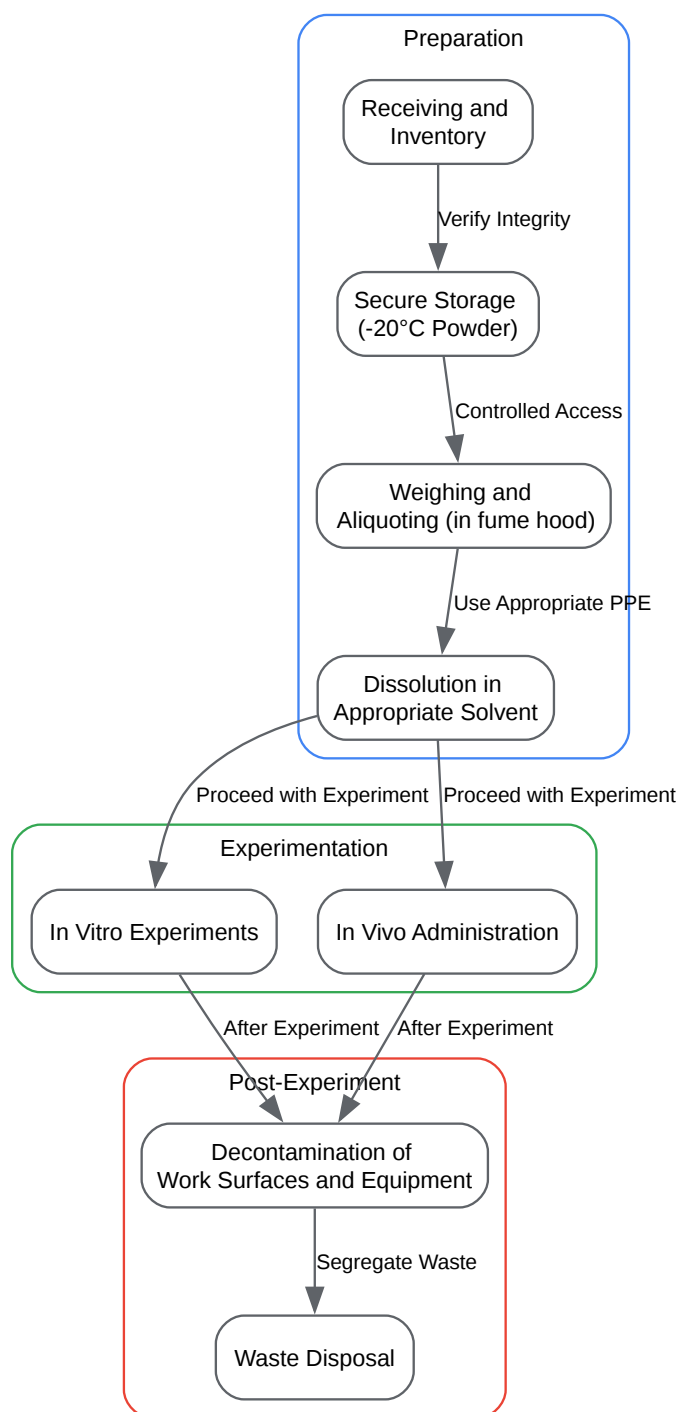
## Personal Protective Equipment (PPE)

Appropriate selection and use of Personal Protective Equipment (PPE) are the first line of defense against exposure to **NDI-101150**. The required level of PPE is dictated by the specific handling procedure.

Task	Required Personal Protective Equipment
Receiving and Unpacking	Laboratory coat, safety glasses, and nitrile gloves.
Weighing and Aliquoting (Powder)	Double nitrile gloves, disposable gown, safety glasses with side shields or goggles, and a fit-tested N95 respirator. All handling of the powder should be performed in a certified chemical fume hood or a powder containment hood.
Solution Preparation	Double nitrile gloves, disposable gown, and safety glasses. All work should be conducted in a chemical fume hood.
In Vitro/In Vivo Dosing	Nitrile gloves, laboratory coat, and safety glasses. For procedures with a risk of aerosol generation, a biosafety cabinet should be utilized.
Waste Disposal	Double nitrile gloves, disposable gown, and safety glasses.

## Operational Plan for Safe Handling

A systematic approach to handling **NDI-101150** is essential to minimize the risk of exposure. The following workflow outlines the key steps for safe management of the compound within a laboratory environment.



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Caption: Workflow for the safe handling of **NDI-101150**.

## Disposal Plan

Proper disposal of **NDI-101150** and associated contaminated materials is critical to prevent environmental contamination and accidental exposure.

- **Solid Waste:** All disposable items that have come into contact with **NDI-101150**, including gloves, gowns, bench paper, and pipette tips, should be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- **Liquid Waste:** Unused solutions of **NDI-101150** and contaminated solvents should be collected in a designated, sealed, and labeled hazardous liquid waste container. Do not pour any solutions containing **NDI-101150** down the drain.
- **Disposal Method:** All waste containing **NDI-101150** must be disposed of through a licensed hazardous waste disposal service in accordance with local, state, and federal regulations.

## Experimental Protocols: Key Handling Procedures

Weighing and Aliquoting of **NDI-101150** Powder:

- **Preparation:** Don all required PPE (double nitrile gloves, disposable gown, safety glasses, N95 respirator). Ensure the chemical fume hood or powder containment hood is functioning correctly.
- **Tare:** Place a tared weigh boat on an analytical balance inside the fume hood.
- **Dispense:** Carefully dispense the desired amount of **NDI-101150** powder onto the weigh boat. Minimize the creation of dust.
- **Transfer:** Promptly transfer the weighed powder to a suitable container for dissolution or storage.
- **Clean-up:** Carefully clean any residual powder from the balance and work surface using a damp wipe. Dispose of all contaminated materials in the designated solid hazardous waste container.

Preparation of a Stock Solution:

- **Preparation:** Don all required PPE (double nitrile gloves, disposable gown, safety glasses). Perform all steps within a chemical fume hood.

- **Solvent Addition:** Add the desired volume of an appropriate solvent (e.g., DMSO) to the vial containing the weighed **NDI-101150** powder.
- **Dissolution:** Cap the vial securely and vortex or sonicate until the powder is completely dissolved.
- **Labeling and Storage:** Clearly label the vial with the compound name, concentration, solvent, and date of preparation. Store the stock solution at the recommended temperature, protected from light.

By implementing these safety and logistical measures, research institutions can ensure a safe working environment for their personnel while handling the potent investigational compound **NDI-101150**.

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